

Essential Safety and Operational Guide for 2-Bromo-5-methoxyphenylboronic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyphenylboronic acid

Cat. No.: B1293152

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-5-methoxyphenylboronic acid**. It is intended for researchers, scientists, and professionals in drug development. All procedures should be conducted in accordance with institutional and national safety regulations.

Chemical Profile:

- Chemical Name: **2-Bromo-5-methoxyphenylboronic acid**
- CAS Number: 89694-45-1[1]
- Molecular Formula: $C_7H_8BBrO_3$

Hazard Identification:

2-Bromo-5-methoxyphenylboronic acid is classified as a hazardous substance. Based on available safety data sheets for this and similar compounds, the primary hazards are:

- Skin Irritation (Category 2)[2][3][4]
- Serious Eye Irritation (Category 2/2A)[2][3][4][5]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[2][3][4][5], which may cause respiratory irritation.[2][3][4]

- Harmful if swallowed (Acute Toxicity, Oral - Category 4)^[2]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **2-Bromo-5-methoxyphenylboronic acid** to minimize exposure and ensure personal safety.^{[6][7]}

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield. ^{[6][8]}	Protects eyes from dust, splashes, and irritation. ^{[6][7]}
Hand Protection	Chemically resistant gloves (e.g., nitrile). ^{[6][7][8]}	Prevents skin contact and irritation. ^[6] Gloves should be inspected before use and replaced immediately if contaminated. ^[7]
Body Protection	A flame-resistant laboratory coat, fully buttoned, worn over long pants and closed-toe shoes. ^{[6][7]}	Protects skin from accidental spills and contact. ^[7]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is necessary when handling the solid compound to prevent inhalation of dust. ^{[7][8]}	Minimizes the risk of respiratory tract irritation. ^[7]

Experimental Protocols: Handling and Storage

Adherence to a strict operational protocol is crucial for the safe handling of **2-Bromo-5-methoxyphenylboronic acid**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.^{[6][7]}

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)[\[7\]](#)

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and free of clutter.[\[7\]](#)
 - Verify that an eyewash station and safety shower are accessible.[\[7\]](#)
 - Assemble all necessary equipment and reagents before starting.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling the Compound:
 - Keep the container of **2-Bromo-5-methoxyphenylboronic acid** tightly closed when not in use.[\[7\]](#)[\[9\]](#)
 - Avoid generating dust when transferring the solid.[\[5\]](#)[\[7\]](#) Use a spatula for transfers.[\[7\]](#)
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Clean the work area and any equipment used to remove any residual chemical.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[7\]](#)[\[10\]](#)
 - Remove PPE in the designated area to avoid cross-contamination.

Storage:

- Store in a well-ventilated place.[\[3\]](#)[\[9\]](#)[\[11\]](#) Keep the container tightly closed.[\[3\]](#)[\[9\]](#)[\[11\]](#)

- Store locked up.[2][3][4][11]
- Recommended storage is often in a cool, dry place.

Disposal Plan

All waste generated from the use of **2-Bromo-5-methoxyphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[6][7]

Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including residual chemical and contaminated items (e.g., weigh boats, contaminated gloves, paper towels), in a designated, labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **2-Bromo-5-methoxyphenylboronic acid** in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.[5][12]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.

Disposal Procedure:

- Dispose of all waste through your institution's hazardous waste management program.
- Clearly label all waste containers with the chemical name and associated hazards.
- Follow all local, regional, and national regulations for hazardous waste disposal.[5]

Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromo-5-methoxyphenylboronic acid**.

Caption: Logical workflow for safe handling and disposal.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromo-5-methoxyphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293152#personal-protective-equipment-for-handling-2-bromo-5-methoxyphenylboronic-acid\]](https://www.benchchem.com/product/b1293152#personal-protective-equipment-for-handling-2-bromo-5-methoxyphenylboronic-acid)

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